

The Definitive Answer: The Power of Single-Crystal X-ray Diffraction

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Compound of Interest

Compound Name: *2-Amino-4-biphenyl-4-yl-butyric acid*

Cat. No.: *B14863703*

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Single-crystal X-ray diffraction (SC-XRD) stands as the unequivocal gold standard for determining the absolute three-dimensional structure of a molecule. The ability of this technique to map atomic positions with high precision provides invaluable insights into bond lengths, bond angles, and the overall conformation of the molecule in the solid state.

The Experimental Workflow: From Crystal to Structure

The journey from a powdered sample to a refined crystal structure is a meticulous process that demands both expertise and precision. The following workflow outlines the key stages involved in a typical SC-XRD experiment.



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Caption: The experimental workflow for single-crystal X-ray diffraction analysis.

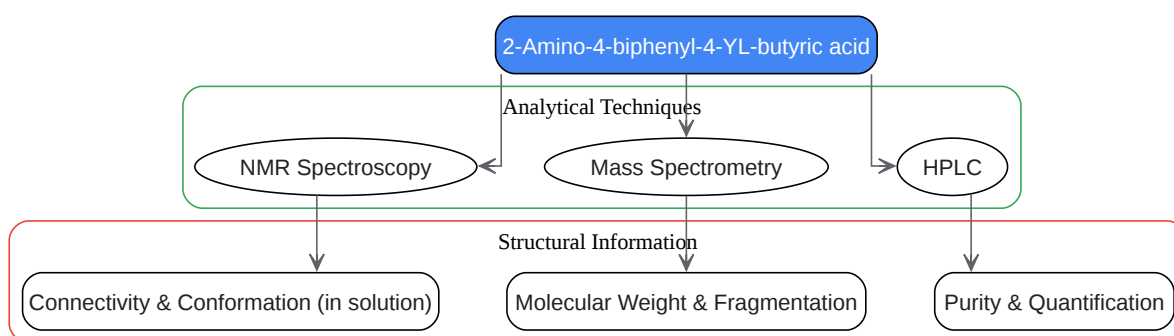
The causality behind these steps is crucial. High-quality single crystals are a prerequisite for obtaining high-resolution diffraction data. The slow evaporation technique is often employed to allow for the orderly arrangement of molecules into a crystalline lattice. During data collection, the crystal is rotated in a beam of X-rays, and the resulting diffraction pattern is recorded. The intensities and positions of the diffracted beams are then used to solve and refine the crystal structure, ultimately yielding a detailed atomic model.

A Multi-Technique Approach: When Single Crystals Are Elusive

In the absence of suitable single crystals or as a complementary approach, a suite of other powerful analytical techniques can be employed to piece together the structural puzzle of **2-Amino-4-biphenyl-4-yl-butyric acid**.

The Complementary Nature of Spectroscopic and Chromatographic Techniques

Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) are indispensable tools in the chemist's arsenal. Each technique provides a unique piece of information, and when used in concert, they can provide a comprehensive characterization of a molecule's connectivity, mass, and purity.



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Caption: The complementary roles of NMR, MS, and HPLC in molecular characterization.

Comparative Analysis of Key Analytical Techniques

To aid in the selection of the most appropriate analytical strategy, the following table provides a comparative overview of the strengths and limitations of each technique for the characterization of **2-Amino-4-biphenyl-4-YL-butyric acid**.

Feature	Single-Crystal X-ray Diffraction	Nuclear Magnetic Resonance (NMR)	Mass Spectrometry (MS)	High-Performance Liquid Chromatography (HPLC)
Information Provided	Absolute 3D structure, bond lengths, bond angles, stereochemistry, crystal packing	Connectivity, conformation in solution, dynamic processes	Molecular weight, elemental composition, fragmentation patterns	Purity, quantification, separation of isomers
Sample Requirements	High-quality single crystals	Soluble sample (mg quantities)	Small sample amount (μg to ng)	Soluble sample
Strengths	Unambiguous structural determination	Non-destructive, provides detailed information about the chemical environment of each atom	High sensitivity, can be coupled with chromatography	High resolving power, robust and reproducible
Limitations	Crystal growth can be challenging, solid-state conformation may differ from solution	Can be complex for large molecules, sensitive to sample purity	Provides limited information on stereochemistry and conformation	Requires a suitable chromophore for UV detection, derivatization may be necessary[1][2]

Application to Topic Molecule	Would provide the definitive solid-state structure	Essential for confirming the chemical structure and studying its conformation in different solvents[3][4]	Crucial for confirming the molecular weight and for fragmentation analysis to support the proposed structure[5][6]	The primary method for assessing purity and for chiral separations if applicable[7][8][9]
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Experimental Protocols for Complementary Techniques

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Due to the presence of a chromophore (the biphenyl group), UV detection is a viable option for the HPLC analysis of **2-Amino-4-biphenyl-4-YL-butyric acid**.

Methodology:

- **Mobile Phase Preparation:** Prepare a suitable mobile phase, for instance, a gradient of acetonitrile and water with 0.1% formic acid.
- **Column:** A reversed-phase C18 column is a common choice for the separation of amino acid derivatives.
- **Sample Preparation:** Dissolve a known amount of the compound in the initial mobile phase composition.
- **Injection and Separation:** Inject the sample onto the HPLC system and run the gradient method.
- **Detection:** Monitor the elution profile using a UV detector at a wavelength where the biphenyl moiety absorbs, typically around 254 nm.

- **Data Analysis:** The purity is determined by integrating the peak area of the main compound and any impurities.

Mass Spectrometry (MS) for Molecular Weight Confirmation

Electrospray ionization (ESI) is a soft ionization technique well-suited for analyzing amino acids.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the compound in a suitable solvent such as methanol or acetonitrile/water.
- **Infusion:** Introduce the sample into the mass spectrometer via direct infusion or coupled to an HPLC system.
- **Ionization:** Use ESI in positive ion mode to generate the protonated molecule $[M+H]^+$.
- **Mass Analysis:** Acquire the full scan mass spectrum to determine the mass-to-charge ratio (m/z) of the parent ion.
- **Fragmentation Analysis (MS/MS):** If necessary, perform tandem mass spectrometry (MS/MS) to induce fragmentation of the parent ion and obtain structural information.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Both ^1H and ^{13}C NMR are fundamental for confirming the chemical structure.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in a deuterated solvent (e.g., DMSO-d_6 , CDCl_3) in an NMR tube.
- **^1H NMR Acquisition:** Acquire a one-dimensional proton NMR spectrum. The chemical shifts, integration, and coupling patterns of the signals will provide information about the number

and connectivity of the protons.

- ¹³C NMR Acquisition: Acquire a one-dimensional carbon NMR spectrum to identify the number of unique carbon environments.
- 2D NMR (COSY, HSQC, HMBC): If the 1D spectra are complex, two-dimensional NMR experiments can be performed to establish proton-proton and proton-carbon correlations, which are crucial for unambiguously assigning the structure.

Synthesizing the Data: An Expert's Perspective

A comprehensive characterization of **2-Amino-4-biphenyl-4-YL-butyric acid** necessitates a synergistic application of these techniques. The journey begins with HPLC to establish the purity of the sample, a critical prerequisite for obtaining clean and interpretable spectroscopic data. A high-purity sample is then subjected to MS analysis to confirm the expected molecular weight. Finally, a detailed NMR analysis, including 1D and potentially 2D experiments, will elucidate the precise connectivity of the atoms, confirming the chemical structure.

While SC-XRD would provide the ultimate structural proof, the combination of HPLC, MS, and NMR provides a robust and scientifically sound characterization package that is widely accepted in the pharmaceutical industry for advancing a compound through the drug development pipeline. The choice of which techniques to prioritize and the depth of the investigation will depend on the specific research question and the stage of development. For instance, early-stage discovery may rely heavily on rapid LC-MS and ¹H NMR, while later-stage development will require more extensive characterization, including quantitative NMR and forced degradation studies analyzed by HPLC.

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